

Application Note: ^1H and ^{13}C NMR Spectral Assignment for Hexyl 2-Methylbutanoate

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Compound of Interest

Compound Name: Hexyl 2-methylbutanoate

Cat. No.: B161022

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the acquisition and analysis of ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectra for the structural elucidation of **hexyl 2-methylbutanoate**. It includes complete spectral assignments and experimental parameters.

Introduction

Hexyl 2-methylbutanoate is a fatty acid ester commonly used as a fragrance and flavoring agent.^{[1][2]} Its characteristic fruity and green aroma makes it a valuable component in various consumer products.^[2] Accurate structural confirmation and purity assessment are critical for quality control in its production and application. Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for the unambiguous structural elucidation of organic molecules. This application note details the complete assignment of the ^1H and ^{13}C NMR spectra of **hexyl 2-methylbutanoate**.

Experimental Protocols

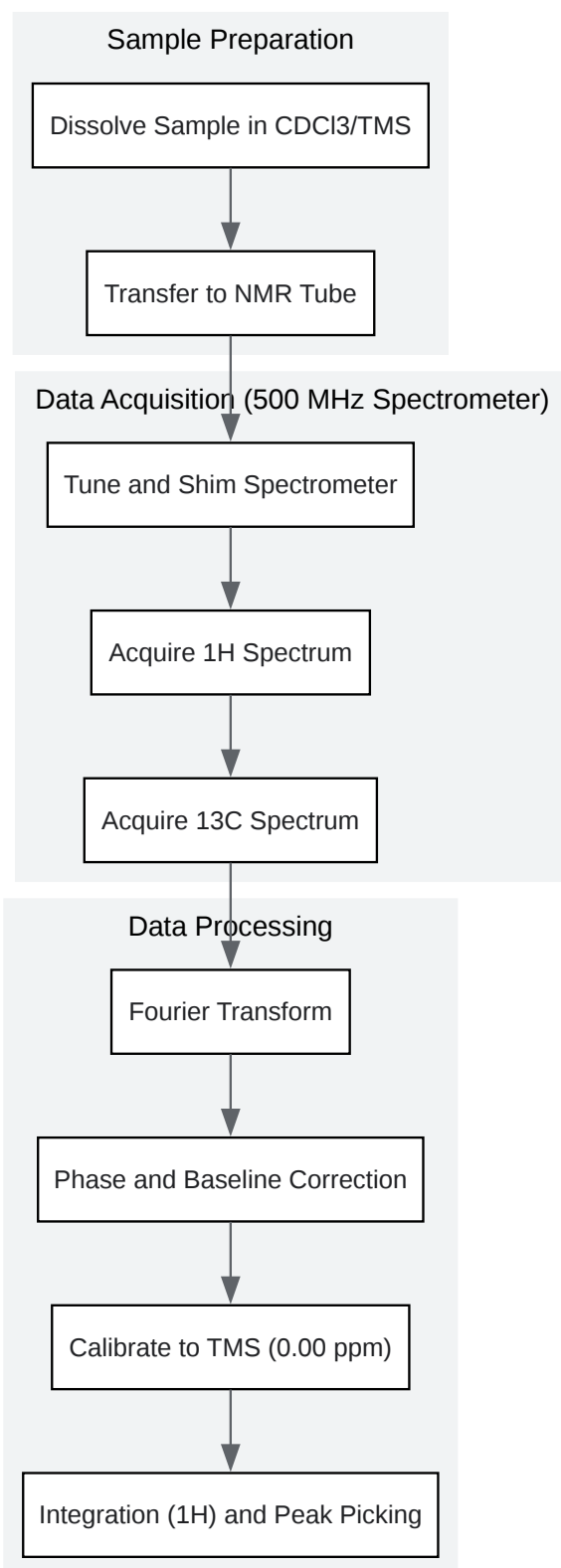
Sample Preparation

- Sample: **Hexyl 2-methylbutanoate** ($\geq 95\%$ purity).
- Solvent: Deuterated chloroform (CDCl_3 , 99.8% D) containing 0.03% (v/v) tetramethylsilane (TMS).

- Procedure:
 1. Dissolve approximately 10-20 mg of **hexyl 2-methylbutanoate** in 0.6 mL of CDCl₃ in a clean, dry vial.
 2. Vortex the solution briefly to ensure homogeneity.
 3. Transfer the solution to a standard 5 mm NMR tube.

NMR Data Acquisition

NMR spectra were acquired on a 500 MHz spectrometer. The general workflow for data acquisition is outlined below.



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References

- 1. Hexyl 2-methylbutyrate | C₁₁H₂₂O₂ | CID 24838 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Hexyl 2-methyl Butyrate | 10032-15-2 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
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